

Application Notes and Protocols for BC-1293

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Compound of Interest

Compound Name: BC-1293

Cat. No.: B15578459

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Introduction

BC-1293 is a potent and specific inhibitor of the E3 ligase subunit FBXO24.^{[1][2]} It functions by disrupting the protein-protein interaction between FBXO24 and the mitochondrial aspartyl-tRNA synthetase (DARS2), leading to an increase in DARS2 protein levels.^{[1][2]} This activity has been shown to produce an immunostimulatory effect, characterized by elevated levels of cytokines such as IL-1 β , IL-9, MIP-2, and TNF- α in murine models.^{[1][2]} These characteristics make **BC-1293** a valuable tool for research in immunology, oncology, and cellular metabolism.

This document provides detailed protocols for the proper dissolution and storage of **BC-1293** to ensure its stability and efficacy in experimental settings.

Product Information

Parameter	Description
IUPAC Name	Not publicly available.
CAS Number	1219395-86-4 ^[1]
Molecular Formula	Not publicly available.
Molecular Weight	Not publicly available.
Mechanism of Action	Inhibits the FBXO24 E3 ligase, preventing the degradation of DARS2. ^{[1][2]}

Solubility and Recommended Solvents

The recommended solvent for preparing stock solutions of **BC-1293** is dimethyl sulfoxide (DMSO).^[2] While many hydrochloride salts are readily soluble in water, for compounds like **BC-1293** with potentially poor aqueous solubility, a water-miscible organic solvent like DMSO is preferred to achieve a high-concentration stock solution.^{[2][3]}

Solvent	Recommendation	Notes
Dimethyl Sulfoxide (DMSO)	Primary recommended solvent.	Cell culture grade DMSO should be used. ^[3] The final concentration of DMSO in cell culture media should be kept low (typically $\leq 0.1\%$) to avoid cytotoxicity. ^{[2][4]} A solvent control experiment is highly recommended. ^[2]
Sterile, High-Purity Water	Not recommended as the primary solvent for initial stock solution.	May be used for further dilutions of the DMSO stock solution, but the stability of BC-1293 in aqueous solutions for extended periods is not characterized.
Phosphate-Buffered Saline (PBS)	Not recommended for initial stock solution.	Can be used for preparing working solutions from a DMSO stock for in-vivo or in-vitro experiments, but check for precipitation. ^[2]

Storage and Stability

Proper storage is critical to maintain the integrity of **BC-1293**.

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C[2]	Up to 3 years[2]	Store in a desiccator to protect from moisture.[4] Before opening, allow the vial to equilibrate to room temperature to prevent condensation. [5]
In DMSO (Stock Solution)	-80°C[2]	Up to 1 year[2]	Aliquot into single-use vials to avoid repeated freeze-thaw cycles.[2] [3]
In DMSO (Short-Term)	4°C[2]	Up to 1 week[2]	For immediate use.

Experimental Protocols

Protocol for Preparation of a Concentrated Stock Solution (e.g., 10 mM)

This protocol describes the preparation of a sterile stock solution of **BC-1293** in DMSO.

Materials:

- **BC-1293** powder
- Cell culture grade Dimethyl Sulfoxide (DMSO)
- Sterile conical tubes or vials
- Vortex mixer
- Sterile syringe filter (0.22 µm pore size)
- Sterile syringe

- Sterile, single-use cryovials for aliquots

Procedure:

- Equilibrate: Allow the vial of **BC-1293** powder to warm to room temperature before opening.
[\[5\]](#)
- Weighing: In a sterile environment (e.g., a laminar flow hood), weigh the desired amount of **BC-1293** powder and place it in a sterile conical tube.
- Dissolution: Add the calculated volume of DMSO to the tube. For example, for 1 mg of a compound with a molecular weight of 500 g/mol to make a 10 mM solution, you would add 200 μ L of DMSO.
- Vortex: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.[\[3\]](#)[\[6\]](#) Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.[\[3\]](#)[\[6\]](#)
- Sterilization: To ensure sterility, filter the stock solution through a 0.22 μ m syringe filter into a new sterile tube.[\[3\]](#)[\[6\]](#) This step is crucial for cell culture applications.
- Aliquoting: Dispense the sterile stock solution into smaller, single-use sterile cryovials.[\[3\]](#) This minimizes contamination and degradation from repeated freeze-thaw cycles.
- Storage: Store the aliquots at -80°C for long-term storage.[\[2\]](#)

Protocol for Preparing Working Solutions for Cell Culture

This protocol outlines the dilution of the DMSO stock solution into cell culture medium.

Materials:

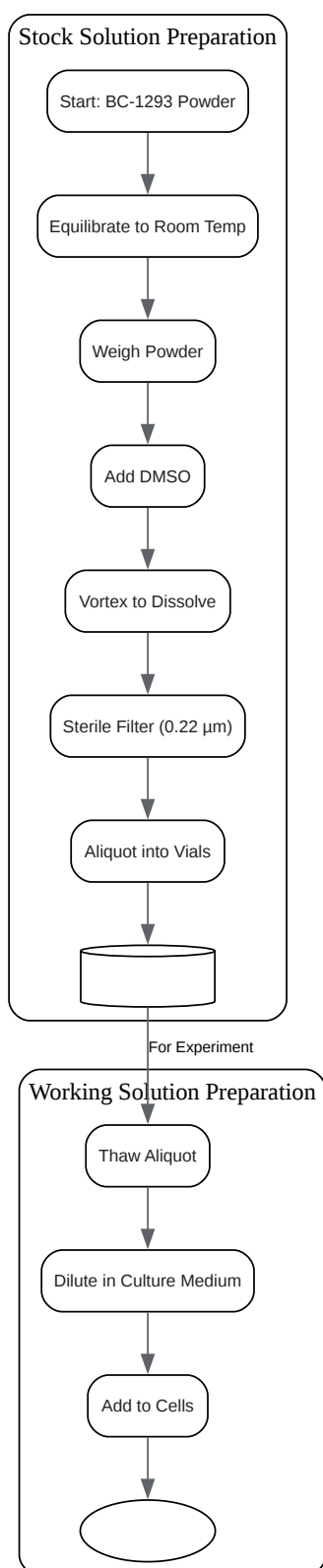
- Sterile, concentrated **BC-1293** stock solution in DMSO
- Pre-warmed, complete cell culture medium
- Sterile pipette tips and tubes

Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the **BC-1293** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in pre-warmed cell culture medium to achieve the desired final concentrations.[\[6\]](#) It is recommended to prepare intermediate dilutions to ensure accuracy.
- Final Dilution: Add the final diluted solution to your cell culture plates. Ensure the final concentration of DMSO is below the cytotoxic threshold for your cell line (typically $\leq 0.1\%$).[\[2\]](#)
- Solvent Control: Prepare a vehicle control by adding the same final concentration of DMSO (without **BC-1293**) to a separate set of cells to account for any solvent-induced effects.[\[2\]](#)

Visualizations

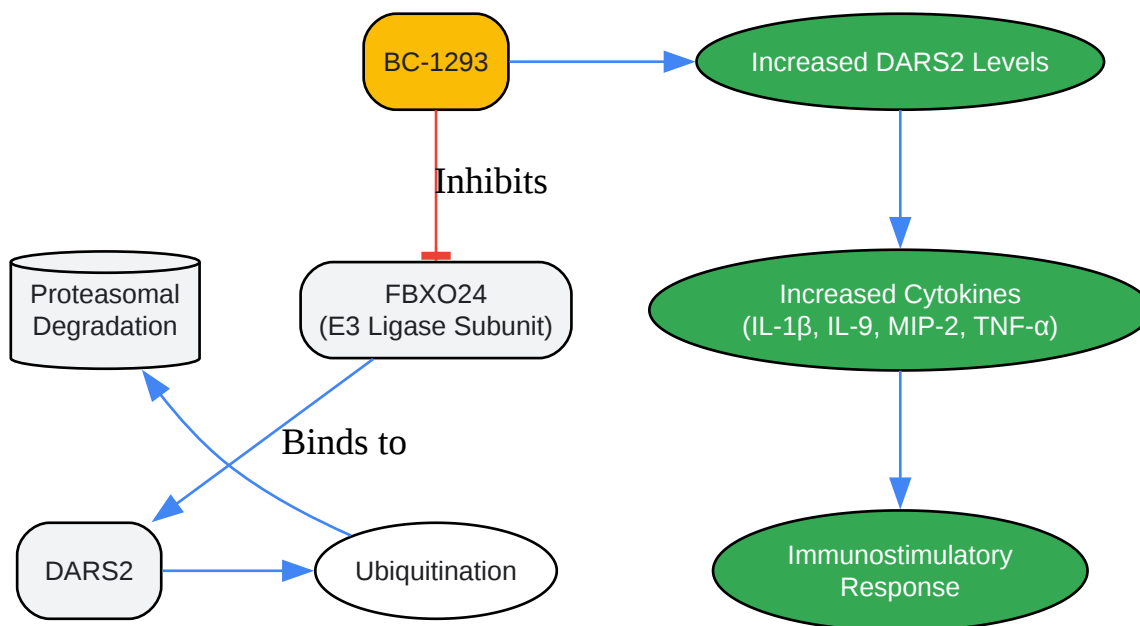
Experimental Workflow for **BC-1293** Solution Preparation



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Caption: Workflow for preparing **BC-1293** stock and working solutions.

Hypothesized Signaling Pathway of BC-1293



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Caption: **BC-1293** inhibits FBXO24, stabilizing DARS2 and promoting an immune response.

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